An In-depth Technical Guide to Sodium Butyrate-$^{13}C_4$ for Advanced Research

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Compound of Interest

Compound Name:	*Sodium butyrate-13C4*
CAS No.:	*312623-84-0*
Cat. No.:	*B1324542*

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Introduction: The Dual Utility of a Labeled Metabolite

Sodium butyrate, a short-chain fatty acid (SCFA), is a molecule of immense interest in biomedical research. It is not only a primary energy source for colonocytes but also a potent histone deacetylase (HDAC) inhibitor, linking gut microbial metabolism to host epigenetics and gene regulation.[1] The introduction of a stable isotope-labeled version, Sodium Butyrate-$^{13}C_4$, provides researchers with a powerful tool to dissect its complex roles. In this molecule, all four carbon atoms are replaced with the heavy isotope ^{13}C, rendering it chemically identical to its unlabeled counterpart but distinguishable by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.[2][3]

This guide offers an in-depth exploration of the physicochemical properties, mechanisms of action, and core research applications of Sodium Butyrate-$^{13}C_4$. It is designed for researchers, scientists, and drug development professionals, providing not just protocols, but the scientific rationale behind them to empower robust experimental design and data interpretation.

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Physicochemical Properties and Handling

Accurate characterization of a research compound is the foundation of reproducible science. Sodium Butyrate-$^{13}C_4$ is a white, crystalline solid known for a strong, persistent odor.[1] Its key properties are summarized below.

Table 1: Physicochemical Data for Sodium Butyrate-$^{13}C_4$

Property	Value	Source(s)
Chemical Formula	$^{13}C_4H_7NaO_2$	[2]
Molecular Weight	~114.06 g/mol	[4][5][6]
Exact Mass	114.04779309 Da	[7]
CAS Number	312623-84-0	[3][4]
Isotopic Purity	≥98%, 99 atom % ^{13}C	[3][6]
Physical Form	Solid, crystalline powder	[3][8]
Melting Point	250-253 °C	[3][5]
Solubility	Water: ~100 mg/mL[2][9]PBS (pH 7.2): ~10 mg/mL[2][8]Ethanol: ~5 mg/mL[2][8]DMSO: Insoluble or <1 mg/mL[2][10]	
Storage	Room temperature, dry, inert gas, protected from light and moisture.[2][4]	

Expert Insights on Preparation and Storage:

- Solubilization: Due to its high solubility in water, aqueous stock solutions are easily prepared. For a 100 mM stock, 9 mL of water can be added to 100 mg of the compound.[11] If precipitation occurs, warming the solution to 37°C for 2-5 minutes can aid dissolution.[11] It is recommended to prepare aqueous solutions fresh, though aliquots can be stored at -20°C.[11]

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- Cell Culture Use: When adding to cell culture, the media should be pre-warmed before the addition of the butyrate solution to prevent precipitation.[11]

- Storage: The compound is hygroscopic. Store in a tightly sealed container in a dry, well-ventilated place to maintain its integrity.[2][12]

Core Mechanisms of Action: A Tale of Two Pathways

Sodium Butyrate-$^{13}C_4$'s utility stems from its dual role as a metabolic substrate and an epigenetic modulator. Understanding these pathways is critical for designing experiments and interpreting results.

The Metabolic Pathway: A Tracer of Cellular Energy

As a short-chain fatty acid, butyrate is a key energy source, particularly for cells of the colonic epithelium.[13] Once transported into the cell, it is converted to butyryl-CoA and subsequently to acetyl-CoA. This ^{13}C-labeled acetyl-CoA can then enter the Tricarboxylic Acid (TCA) cycle, contributing to cellular energy production, or be used for other biosynthetic processes like lipogenesis or the acetylation of proteins and histones.[13][14] Using the $^{13}C_4$-labeled form allows researchers to trace the fate of the butyrate carbon backbone through these fundamental metabolic pathways, providing a quantitative measure of its contribution to cellular bioenergetics.[15]

The Epigenetic Pathway: An HDAC Inhibitor

Butyrate is a well-established inhibitor of Class I and IIa histone deacetylases (HDACs).[1][16][17] HDACs remove acetyl groups from lysine residues on histone tails, leading to a more compact chromatin structure that represses gene transcription. By inhibiting HDACs, butyrate causes a state of histone hyperacetylation.[3][18] This "opens" the chromatin, making it more accessible to transcription factors and leading to changes in the expression of a wide array of genes involved in processes like cell cycle arrest, apoptosis, and differentiation.[1][19] Butyrate has also been shown to exert anti-inflammatory effects by inhibiting the NF-κB signaling pathway.[4][20][21][22]

The diagram below illustrates the convergence of these two pathways, where ^{13}C-labeled butyrate can be traced both into the TCA cycle and as a potential source for the acetyl groups used in histone acetylation.

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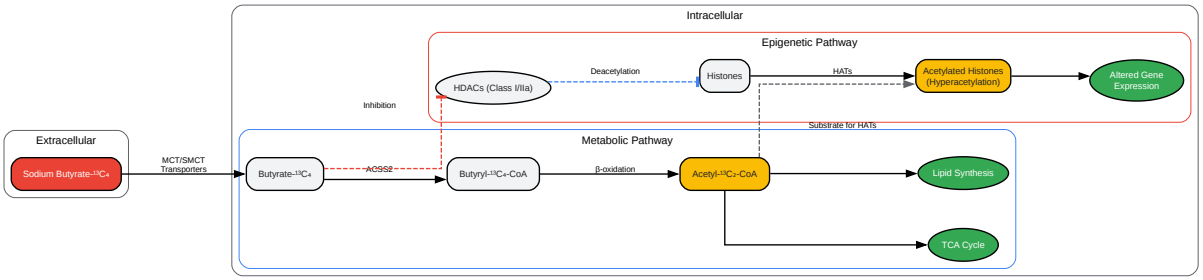

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Caption: Dual mechanism of Sodium Butyrate-$^{13}C_4$ action.

Core Applications & Methodologies

The unique properties of Sodium Butyrate-$^{13}C_4$ make it an invaluable tool for two primary research applications: as an internal standard for quantitative mass spectrometry and as a tracer for metabolic flux analysis.

Application 1: Stable Isotope-Labeled Internal Standard

The Scientific Rationale: Quantitative analysis by mass spectrometry is susceptible to variations arising from sample preparation (e.g., extraction efficiency) and instrument performance (e.g., ionization suppression/enhancement, known as matrix effects).[7][12] A stable isotope-labeled (SIL) internal standard is the gold standard for correcting these variations.[23] Because Sodium Butyrate-$^{13}C_4$ is chemically identical to endogenous butyrate, it co-behaves throughout the entire analytical process. Any loss or ionization variability affecting

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the analyte will proportionally affect the SIL standard.[24][25] By adding a known amount of Sodium Butyrate-$^{13}C_4$ to each sample at the very beginning of the workflow and measuring the ratio of the endogenous analyte to the labeled standard, highly accurate and precise quantification can be achieved.[7] The +4 Da mass shift ensures it is easily distinguished from the native compound by the mass spectrometer.[3]

Application 2: ^{13}C Metabolic Flux Analysis (^{13}C-MFA)

The Scientific Rationale: ^{13}C-MFA is a powerful technique used to quantify the rates (fluxes) of intracellular metabolic pathways.[26][27] By introducing Sodium Butyrate-$^{13}C_4$ as a carbon source, researchers can trace the incorporation of the ^{13}C label into downstream metabolites. For example, after entering the TCA cycle, the ^{13}C atoms will be incorporated into intermediates like citrate, succinate, and malate, as well as into amino acids derived from these intermediates (e.g., glutamate, aspartate). By analyzing the mass isotopomer distribution (the pattern of ^{13}C labeling) in these metabolites using mass spectrometry, it is possible to mathematically model and calculate the flux through the interconnected pathways of central carbon metabolism.[15][28] This provides a dynamic snapshot of cellular metabolism that is unattainable with simple concentration measurements.

The diagram below outlines a typical experimental workflow for a cell-based metabolic tracing experiment.

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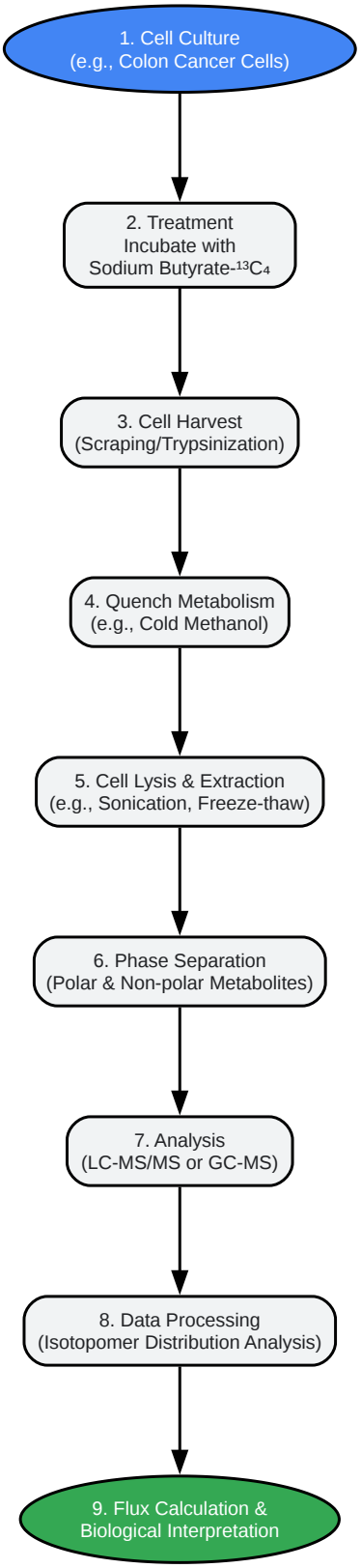

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Caption: General workflow for a ^{13}C metabolic tracing experiment.

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Detailed Experimental Protocols

The following protocols provide a validated framework for common experiments. Researchers should optimize parameters such as cell number, incubation times, and compound concentrations for their specific models.

Protocol 1: ^{13}C Metabolic Tracing in Adherent Cells by LC-MS

This protocol details the tracing of ^{13}C from Sodium Butyrate-$^{13}C_4$ into intracellular polar metabolites.

- Cell Seeding: Seed adherent cells (e.g., HCT116 colon cancer cells) in 6-well plates at a density that will achieve ~80-90% confluency at the time of harvest. Culture in standard medium overnight.
- Preparation of Tracing Medium: Prepare fresh culture medium supplemented with the desired concentration of Sodium Butyrate-$^{13}C_4$ (a typical starting range is 1-5 mM). Ensure the compound is fully dissolved.
- Labeling Experiment:
  - Aspirate the standard medium from the cells.
  - Gently wash the cells once with pre-warmed PBS.
  - Add 2 mL of the prepared $^{13}C_4$-butyrate tracing medium to each well.
  - Incubate for a time course (e.g., 0, 1, 4, 8, 24 hours) to monitor the kinetics of label incorporation.
- Metabolite Extraction:
  - Place the 6-well plate on ice. Aspirate the labeling medium.
  - Immediately add 1 mL of ice-cold 80% methanol (-80°C) to each well to quench metabolism.

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- Scrape the cells into the methanol solution using a cell scraper.
- Transfer the cell lysate/methanol mixture to a pre-chilled 1.5 mL microcentrifuge tube.

- Cell Lysis:
  - Vortex the tubes vigorously for 30 seconds.
  - Perform three rapid freeze-thaw cycles by alternating between liquid nitrogen and a 37°C water bath.
- Sample Clarification:
  - Centrifuge the tubes at 16,000 x g for 10 minutes at 4°C to pellet cell debris and proteins. [29]
  - Carefully transfer the supernatant, which contains the metabolites, to a new clean, pre-chilled 1.5 mL tube.
- Sample Preparation for LC-MS:
  - Dry the metabolite extract completely using a vacuum concentrator (e.g., SpeedVac).
  - Reconstitute the dried pellet in a suitable volume (e.g., 50-100 µL) of LC-MS grade water or an appropriate buffer for your chromatography method.
  - Vortex, centrifuge again at 16,000 x g for 10 minutes at 4°C to remove any remaining particulates, and transfer the supernatant to an autosampler vial for LC-MS analysis.
- LC-MS Analysis: Analyze samples using a high-resolution mass spectrometer to measure the mass isotopomer distributions of downstream metabolites (e.g., TCA cycle intermediates).

Protocol 2: In Vitro Histone Deacetylase (HDAC) Activity Assay

This fluorometric assay measures the ability of Sodium Butyrate-$^{13}C_4$ to inhibit HDAC activity in nuclear extracts.

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- Preparation of Nuclear Extracts: Isolate nuclear proteins from cultured cells or tissues using a commercial nuclear extraction kit or a standard hypotonic lysis and high-salt extraction protocol. Determine the protein concentration using a BCA assay.
- Assay Setup:
  - Perform the assay in a black, flat-bottom 96-well plate to minimize background fluorescence.
  - Prepare a dilution series of Sodium Butyrate-$^{13}C_4$ in HDAC assay buffer (e.g., from 1 µM to 10 mM). Also include a "no inhibitor" control and a "no enzyme" background control. A known HDAC inhibitor like Trichostatin A (TSA) should be used as a positive control.
  - In each well, add 10-20 µg of nuclear protein extract.[30]
  - Add the diluted Sodium Butyrate-$^{13}C_4$ or control solutions to the wells.
  - Incubate at 37°C for 15 minutes to allow the inhibitor to interact with the enzymes.
- Enzymatic Reaction:
  - Initiate the reaction by adding a fluorogenic HDAC substrate (e.g., Boc-Lys(Ac)-AMC).
  - Incubate the plate at 37°C for 30-60 minutes. Protect from light.
- Developing the Signal:
  - Stop the reaction and generate the fluorescent signal by adding the developer solution, which contains a protease (like trypsin) that cleaves the deacetylated substrate to release the fluorophore.[30]
  - Incubate at 37°C for 15-20 minutes.
- Measurement:
  - Read the fluorescence on a plate reader at the appropriate excitation/emission wavelengths (e.g., 360 nm excitation / 460 nm emission for AMC).

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- Data Analysis:
  - Subtract the background fluorescence (no enzyme control) from all readings.
  - Normalize the data to the "no inhibitor" control (representing 100% activity).
  - Plot the percent inhibition versus the log of the inhibitor concentration and fit the data to a dose-response curve to determine the IC_{50} value.

Protocol 3: Sample Preparation for NMR Spectroscopy

This protocol outlines the basic steps for preparing a sample of Sodium Butyrate-$^{13}C_4$ for ^{13}C NMR analysis.

- Sample Quantity: For a ^{13}C NMR spectrum, a higher concentration is required compared to ^{1}H NMR. Weigh out approximately 10-50 mg of Sodium Butyrate-$^{13}C_4$.[18][31]
- Solvent Selection: Choose a deuterated solvent in which the compound is soluble. Deuterated water (D_2O) is an excellent choice for sodium butyrate.
- Dissolution:
  - Place the weighed solid into a small, clean, dry vial.
  - Add approximately 0.6-0.7 mL of D_2O.[32]
  - Vortex or gently shake the vial until the solid is completely dissolved.
- Filtration and Transfer:
  - Take a clean Pasteur pipette and plug it with a small amount of glass wool or cotton.[18][33]
  - Filter the solution through the plugged pipette directly into a clean, dry 5 mm NMR tube. This removes any dust or particulate matter that could degrade the spectral quality.[32]
  - The final sample height in the tube should be approximately 4 cm (~0.6 mL).[32]
- Final Steps:

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- Cap the NMR tube securely.
- Wipe the outside of the tube with a lint-free tissue dampened with isopropanol or acetone to remove any fingerprints or dirt before inserting it into the spectrometer.[33]

Safety and Handling

Sodium Butyrate-$^{13}C_4$ should be handled with standard laboratory precautions.

- Hazards: May cause skin, eye, and respiratory irritation. Harmful if swallowed.[3][9]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and a lab coat. Use in a well-ventilated area or under a fume hood.[9][30]
- Handling: Avoid creating dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling.[9][30]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. [12]

Conclusion

Sodium Butyrate-$^{13}C_4$ is a versatile and indispensable tool for researchers investigating the intersection of metabolism and epigenetics. Its utility as a stable isotope-labeled internal standard ensures the highest level of accuracy in quantitative studies, while its application as a metabolic tracer provides unparalleled insight into the dynamic fate of butyrate within the cell. By understanding its fundamental physicochemical properties and dual mechanisms of action, scientists can leverage this compound to advance our knowledge in fields ranging from gut health and oncology to neurobiology and metabolic disorders.

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